

# Commercial Suppliers and Technical Guide for High-Purity Deracoxib-d4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercial suppliers of high-purity **Deracoxib-d4**, along with essential technical information for its application in research and development. **Deracoxib-d4**, a deuterated analog of the selective COX-2 inhibitor Deracoxib, serves as an invaluable internal standard for pharmacokinetic and metabolic studies.

## Commercial Availability of Deracoxib-d4

High-purity **Deracoxib-d4** is available from several specialized chemical suppliers. While a comprehensive public database of purity specifications is not readily available, reputable vendors typically provide a detailed Certificate of Analysis (CoA) upon request or with a purchase. Researchers are strongly encouraged to obtain a lot-specific CoA to ensure the material meets the stringent requirements of their experimental protocols.

Below is a summary of identified commercial suppliers for **Deracoxib-d4**:



Supplier	Product Name	Catalog Number (Example)	CAS Number	Molecular Formula	Notes
Toronto Research Chemicals (TRC)	Deracoxib-d4	D281922	1794780-24- 7	C17H10D4F3N 3O3S	Available through LGC Standards.
MedChemEx press (MCE)	Deracoxib-d4	HY-17509S	1794780-24- 7	C17H10D4F3N 3O3S	Labeled as a deuterium-labeled Deracoxib.
Pharmaffiliate s	Deracoxib-d4	Not specified	1794780-24- 7	C17H10D4F3N 3O3S	Listed as a pharmaceutic al standard.
Simson Pharma Limited	Deracoxib-d4	Not specified	1794780-24- 7	C17H10D4F3N 3O3S	Accompanied by a Certificate of Analysis.

## **Quality and Purity Specifications**

The purity of **Deracoxib-d4** is a critical parameter for its use as an internal standard. A typical Certificate of Analysis will include the following information:

Parameter	Specification	Method	
Chemical Purity	≥98%	HPLC, LC-MS	
Isotopic Purity (Deuterium Incorporation)	≥99% (d₄)	Mass Spectrometry	
Identity	Conforms to structure	<sup>1</sup> H-NMR, Mass Spectrometry	
Appearance	White to off-white solid	Visual Inspection	
Solubility	Soluble in DMSO, Methanol	Visual Inspection	



## **Experimental Protocols**

The following is a representative experimental protocol for the quantification of Deracoxib in biological matrices using **Deracoxib-d4** as an internal standard. This method is adapted from established high-performance liquid chromatography (HPLC) procedures for Deracoxib.[1]

Objective: To determine the concentration of Deracoxib in plasma samples using HPLC with UV detection.

#### Materials:

- · Deracoxib analytical standard
- Deracoxib-d4 internal standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Potassium phosphate monobasic
- Orthophosphoric acid
- Water (HPLC grade)
- Plasma samples

#### Instrumentation:

- · HPLC system with UV detector
- Atlantis C18 column (or equivalent)
- Centrifuge
- Vortex mixer

#### Procedure:



- Preparation of Standard and Internal Standard Solutions:
  - Prepare a stock solution of Deracoxib in methanol.
  - Prepare a stock solution of **Deracoxib-d4** in methanol.
  - Prepare working standard solutions by serial dilution of the stock solution.
- Sample Preparation (Liquid-Liquid Extraction):
  - To 100 μL of plasma sample, add a known amount of Deracoxib-d4 internal standard solution.
  - Add 200 μL of isopropyl alcohol and 400 μL of chloroform.
  - Vortex for 1 minute.
  - Centrifuge at 10,000 x g for 10 minutes.
  - Transfer the organic layer to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
  - $\circ$  Reconstitute the residue in 100 µL of mobile phase.
- HPLC Analysis:
  - Mobile Phase: A mixture of 10 mM potassium phosphate (pH 4.5) and acetonitrile.
  - Flow Rate: 1.0 mL/min.
  - o Column: Atlantis C18.
  - Detection: UV at 252 nm.
  - Injection Volume: 20 μL.
- Quantification:



- Construct a calibration curve by plotting the peak area ratio of Deracoxib to Deracoxib-d4
  against the concentration of the Deracoxib standards.
- Determine the concentration of Deracoxib in the plasma samples from the calibration curve.

### **Visualizations**

The following diagrams illustrate the signaling pathway of Deracoxib and a typical experimental workflow for its analysis.

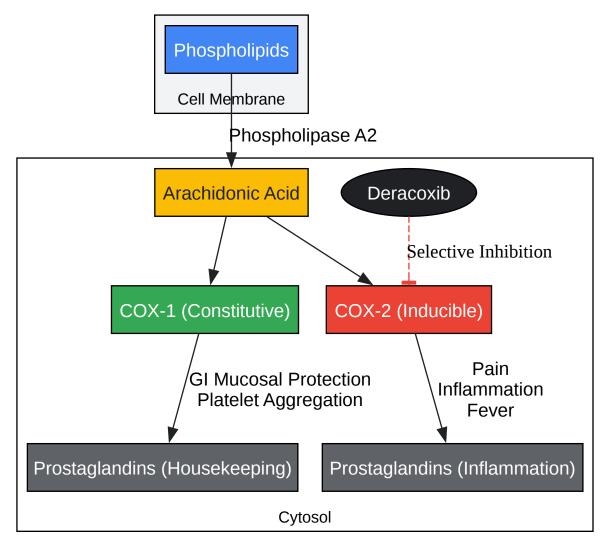


Figure 1: Deracoxib Mechanism of Action - COX-2 Inhibition

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Figure 1: Deracoxib's selective inhibition of the COX-2 enzyme.



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Figure 2: A typical workflow for sample preparation and analysis.

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